

Bromocresol Purple as a Vital Stain: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bromocresol purple (sodium salt)

Cat. No.: B10822990

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Bromocresol purple (BCP) is a versatile triphenylmethane dye primarily known for its function as a pH indicator.^[1] Its utility extends into the realm of vital staining, where it serves as a valuable tool for assessing cell viability and metabolic activity in various biological systems. This technical guide provides a comprehensive overview of the principles, applications, and methodologies associated with the use of bromocresol purple as a vital stain. It is designed to equip researchers, scientists, and drug development professionals with the necessary knowledge to effectively integrate BCP into their experimental workflows. The guide details the mechanism of action, provides specific experimental protocols, summarizes quantitative data, and discusses the advantages and limitations of this technique.

Introduction to Bromocresol Purple

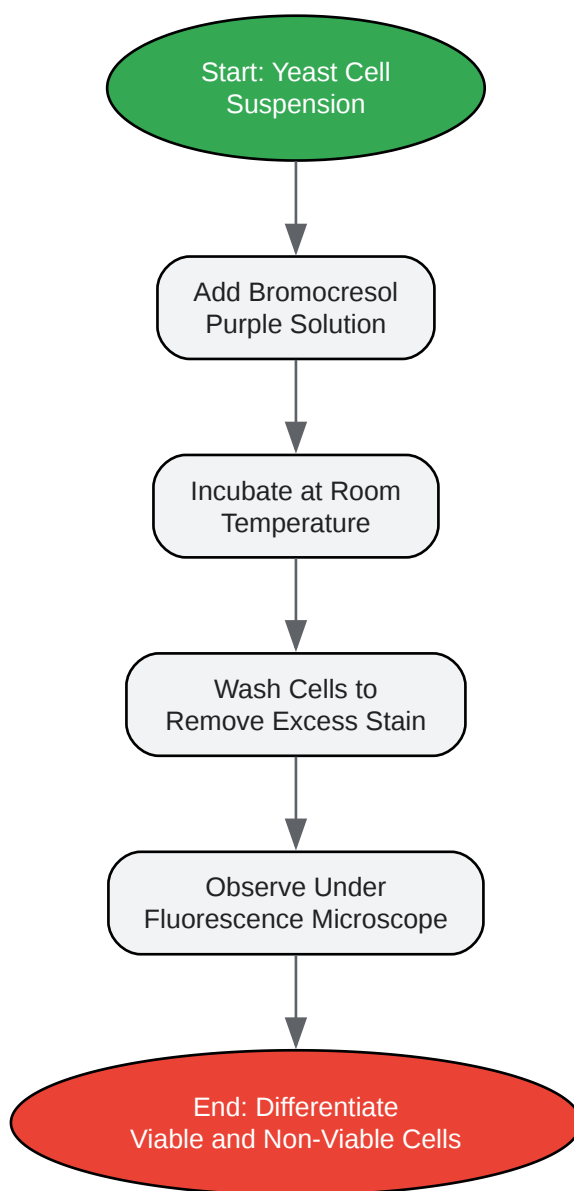
Bromocresol purple, or 5',5''-dibromo-o-cresolsulfophthalein, is a sulfonephthalein dye that exhibits a distinct color change in response to pH variations.^{[1][2]} It transitions from yellow at a pH below 5.2 to a violet or purple color at a pH above 6.8.^{[1][2][3]} This property is central to its application as a vital stain, as it can indicate changes in the local pH environment resulting from cellular metabolism or membrane integrity loss. Unlike some other vital stains, BCP's mechanism is not based on active transport into cells but rather on its ability to permeate compromised cell membranes and respond to the intracellular pH.

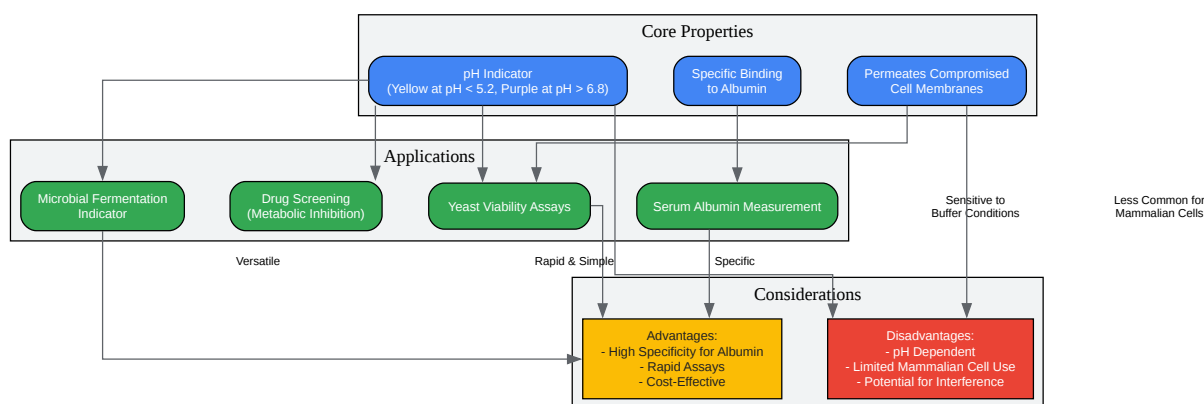
Mechanism of Action

The functionality of bromocresol purple as a vital stain is intrinsically linked to its properties as a pH indicator. The fundamental principle relies on the differential pH between the intracellular environment of viable and non-viable cells, as well as the pH of the surrounding medium.

- **Intracellular pH Indication:** Healthy, viable cells maintain a relatively neutral intracellular pH. In contrast, dead or dying cells often experience a drop in intracellular pH due to the cessation of metabolic processes and the breakdown of cellular compartments.
- **Membrane Permeability:** The plasma membrane of a viable cell is selectively permeable and generally impermeable to BCP. However, when a cell's membrane is compromised—a hallmark of cell death—BCP can enter the cytoplasm.
- **Colorimetric and Fluorescent Detection:** Once inside a cell with a lower pH (below 5.2), BCP will appear yellow.^[1] In some applications, particularly with yeast cells, BCP exhibits fluorescence upon entering cells with a pH below 5.2, providing a rapid method for identifying dead cells.^[4]

The following diagram illustrates the basic mechanism of BCP as a vital stain for assessing cell viability.





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- To cite this document: BenchChem. [Bromocresol Purple as a Vital Stain: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10822990#use-of-bromocresol-purple-as-a-vital-stain]

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